

ASB14780: A Technical Guide for the Investigation of Lipid Signaling

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ASB14780 is a potent and selective inhibitor of cytosolic phospholipase A2 alpha (cPLA2 α), a critical enzyme in the initiation of the arachidonic acid cascade and subsequent production of lipid signaling molecules known as eicosanoids.[1][2][3] This technical guide provides an indepth overview of **ASB14780**, its mechanism of action, and its application in studying lipid signaling. It is designed to equip researchers, scientists, and drug development professionals with the necessary information to effectively utilize this compound in their studies.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a research compound is paramount for its effective use in experimental settings.



Property	Value	Reference
Chemical Name	3-(3-Phenethyl-1-(4- phenoxyphenyl)-1H-indol-5- yl)propanoic acid tris salt	
Molecular Formula	C31H27NO3 • C4H11NO3	[1]
Molecular Weight	582.7 g/mol	[1]
CAS Number	1069046-00-9	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	[1][2][3]
Storage	Store at -20°C	[1][3]

Mechanism of Action and Biological Activity

ASB14780 exerts its effects through the specific inhibition of cPLA2α. This enzyme is responsible for the hydrolysis of phospholipids at the sn-2 position, leading to the release of arachidonic acid, a precursor to a wide range of bioactive lipid mediators.

In Vitro Activity

Parameter	Value	Species/System	Reference
IC ₅₀ (cPLA2α)	20 nM	Not specified	[1][2][3]
Selectivity	No inhibition of secreted PLA2α (sPLA2α) at 10 μM	Not specified	[1][2][3]

In Vivo Activity

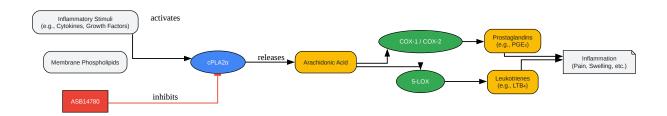
ASB14780 is orally bioavailable and has demonstrated efficacy in various animal models of inflammatory diseases.[1][2][3]



Animal Model	Effect	Reference
Diet-induced liver injury	Improved	[1][2][3]
CCl ₄ -induced hepatic fibrosis	Improved	[1][2][3]
Inflammatory responses	Inhibited cPLA2α-dependent responses in guinea pig and human whole-blood assays	[1][2][3]

Signaling Pathways

The inhibition of cPLA2 α by **ASB14780** has significant downstream effects on lipid signaling pathways. The following diagram illustrates the central role of cPLA2 α and the impact of its inhibition.



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ASB14780 inhibits cPLA2α, blocking arachidonic acid release and eicosanoid production.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections provide protocols for key experiments involving **ASB14780**.

In Vitro cPLA2α Inhibition Assay



This protocol outlines a common method for assessing the inhibitory activity of compounds like **ASB14780** on cPLA2 α .

Materials:

- Recombinant human cPLA2α
- Phospholipid substrate (e.g., 1-palmitoyl-2-[1-14C]arachidonoyl-sn-glycero-3-phosphocholine)
- Assay buffer (e.g., 100 mM HEPES, pH 7.5, containing 1 mM CaCl₂, 0.5 mg/mL BSA)
- ASB14780 stock solution (in DMSO)
- · Scintillation cocktail
- · Microplate and scintillation counter

Procedure:

- Prepare serial dilutions of ASB14780 in DMSO.
- In a microplate, add the assay buffer.
- Add the ASB14780 dilutions to the wells. Include a vehicle control (DMSO only).
- Add the recombinant cPLA2α enzyme to the wells and pre-incubate for 15 minutes at room temperature.
- Initiate the reaction by adding the radiolabeled phospholipid substrate.
- Incubate the plate for 30 minutes at 37°C.
- Stop the reaction by adding a stop solution (e.g., 2 M HCl).
- Extract the released [14C]arachidonic acid using an organic solvent (e.g., ethyl acetate).
- Transfer the organic phase to a scintillation vial, evaporate the solvent, and add scintillation cocktail.

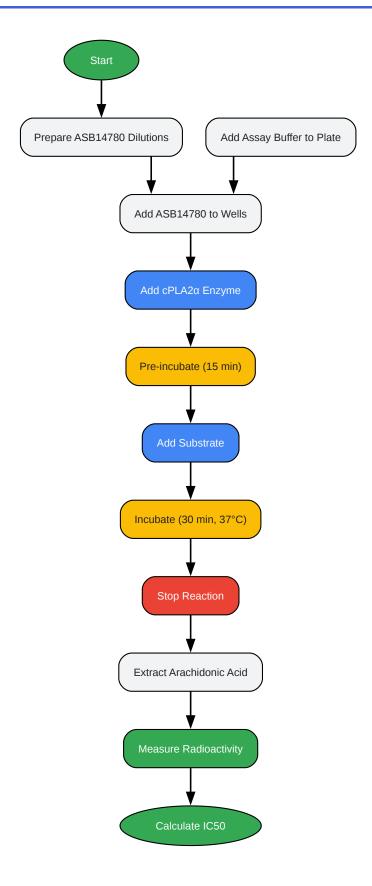
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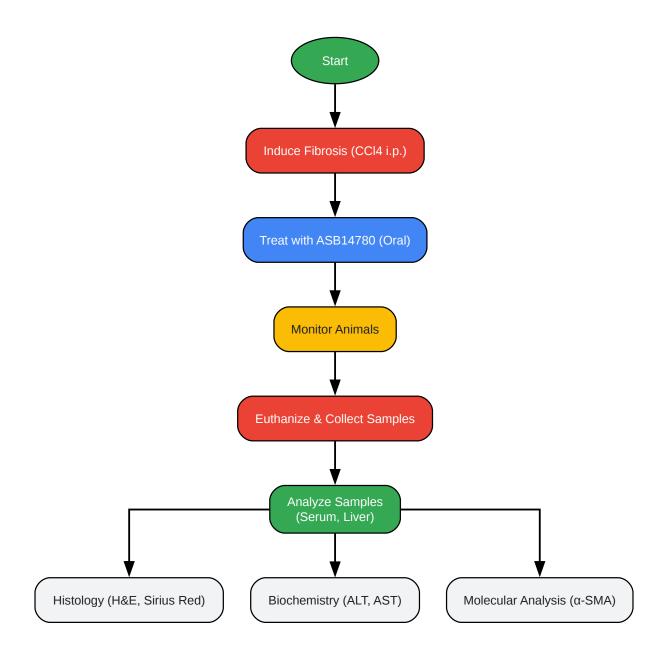


- Measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each concentration of **ASB14780** and determine the IC₅₀ value.









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